

Dibenzyl Phthalate: A Reference Standard for Analytical Excellence in Research and Development

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Compound of Interest

Compound Name: *Dibenzyl phthalate*

Cat. No.: *B1670425*

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Introduction

Dibenzyl phthalate (DBP), a diaryl phthalate, serves as a critical reference standard in analytical chemistry, particularly for the quantification of phthalate esters in a diverse range of matrices. Its stable chemical nature and distinct chromatographic behavior make it an ideal surrogate or internal standard in methods developed for environmental monitoring, food safety analysis, and quality control in the pharmaceutical and consumer product industries. This document provides detailed application notes and protocols for the use of **dibenzyl phthalate** as a reference standard, aimed at researchers, scientists, and drug development professionals.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **dibenzyl phthalate** is essential for its effective use as a reference standard.

Property	Value	Reference
CAS Number	523-31-9	
Molecular Formula	C ₂₂ H ₁₈ O ₄	[1]
Molecular Weight	346.38 g/mol	
Appearance	White to off-white solid	
Melting Point	40-42 °C	
Boiling Point	276-278 °C at 15 mmHg	
Solubility	Insoluble in water; soluble in organic solvents like methanol, chloroform, and acetonitrile.	
Purity (as a reference standard)	≥97.0% (HPLC)	

Applications in Analytical Chemistry

Dibenzyl phthalate is extensively utilized as a reference standard in various analytical applications:

- **Environmental Analysis:** It is employed as a surrogate standard in EPA methods for the determination of phthalate esters in water, soil, and sludge to monitor environmental contamination.[2]
- **Food and Beverage Analysis:** Used to quantify phthalate migration from packaging materials into foodstuffs, ensuring consumer safety.
- **Pharmaceutical and Drug Development:** Incorporated into analytical methods to detect and quantify leachable phthalates from container closure systems and manufacturing components, a critical aspect of drug product safety and stability testing.
- **Consumer Product Safety:** Serves as a standard for testing the phthalate content in toys, cosmetics, and other consumer goods to ensure compliance with regulatory limits.

Experimental Protocols

Detailed methodologies for the analysis of **dibenzyl phthalate** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are provided below. These protocols are based on established methods and can be adapted for specific laboratory requirements.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Environmental Samples (Based on EPA Method 8061A)

This protocol outlines the analysis of phthalate esters, using **dibenzyl phthalate** as a surrogate standard, in environmental matrices.

1. Sample Preparation: Solid and Water Samples

- Water Samples (1 L):
 - Adjust the pH of the water sample to between 5 and 7.
 - Spike the sample with the **dibenzyl phthalate** surrogate standard solution (e.g., 50 µL of a 50 ng/µL solution in acetone).[\[2\]](#)
 - Perform a liquid-liquid extraction using methylene chloride in a separatory funnel.
 - Dry the extract with anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL.
- Solid Samples (30 g):
 - Mix the sample with anhydrous sodium sulfate to create a free-flowing powder.
 - Spike the sample with the **dibenzyl phthalate** surrogate standard solution.[\[2\]](#)
 - Extract the sample using an appropriate solvent mixture (e.g., methylene chloride/acetone 1:1) via Soxhlet extraction.

- Concentrate the extract to a final volume of 10 mL.

2. Instrumental Analysis: GC-MS

Parameter	Condition
Column	DB-5ms, 20 m x 0.18 mm I.D., 0.18 µm film thickness
Carrier Gas	Helium at a constant flow of 49 cm/sec
Injector Temperature	300°C
Injection Mode	Splitless (30 sec purge activation time)
Injection Volume	1 µL
Oven Temperature Program	Initial 80°C for 0.5 min, ramp to 160°C at 30°C/min, then to 320°C at 15°C/min
Transfer Line Temperature	325°C
Mass Spectrometer	Full scan mode (m/z 50-400)

3. Data Analysis

- Identify **dibenzyl phthalate** based on its retention time and mass spectrum.
- Calculate the recovery of the **dibenzyl phthalate** surrogate to assess the efficiency of the sample preparation and analysis. Acceptable recovery limits are typically established by the laboratory's quality control program.

High-Performance Liquid Chromatography (HPLC) Protocol for Food and Beverage Samples

This protocol is suitable for the quantification of **dibenzyl phthalate** in liquid food matrices.

1. Sample Preparation: Liquid Samples

- For clear liquid samples (e.g., beverages), filter through a 0.45 µm syringe filter.

- For more complex matrices (e.g., milk), a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to remove interferences.
- Spike the prepared sample with an internal standard if required.

2. Instrumental Analysis: HPLC with UV Detection

Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic elution with Acetonitrile:Water (e.g., 75:25 v/v)
Flow Rate	1.0 mL/min
Column Temperature	Ambient
Detector	UV detector at 230 nm
Injection Volume	20 µL

3. Calibration and Quantification

- Prepare a series of calibration standards of **dibenzyl phthalate** in the mobile phase.
- Inject the standards to construct a calibration curve by plotting peak area against concentration.
- Inject the prepared sample and determine the concentration of **dibenzyl phthalate** from the calibration curve.

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the analysis of **dibenzyl phthalate** using GC-MS and HPLC.

Table 1: GC-MS Performance Data

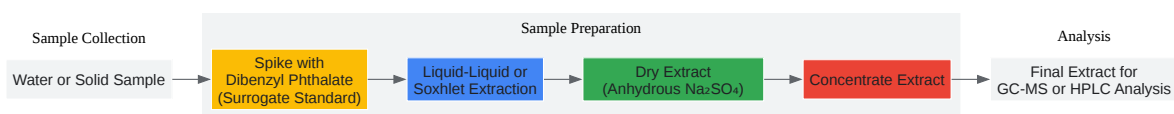
Parameter	Typical Value
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.3 ng/mL
Limit of Quantification (LOQ)	1 ng/mL
Recovery in Spiked Samples	85 - 115%

Table 2: HPLC-UV Performance Data

Parameter	Typical Value
Linearity Range	1 - 20 mg/L
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.179 - 0.425 mg/L
Recovery in Spiked Samples	85.57 - 109.90%

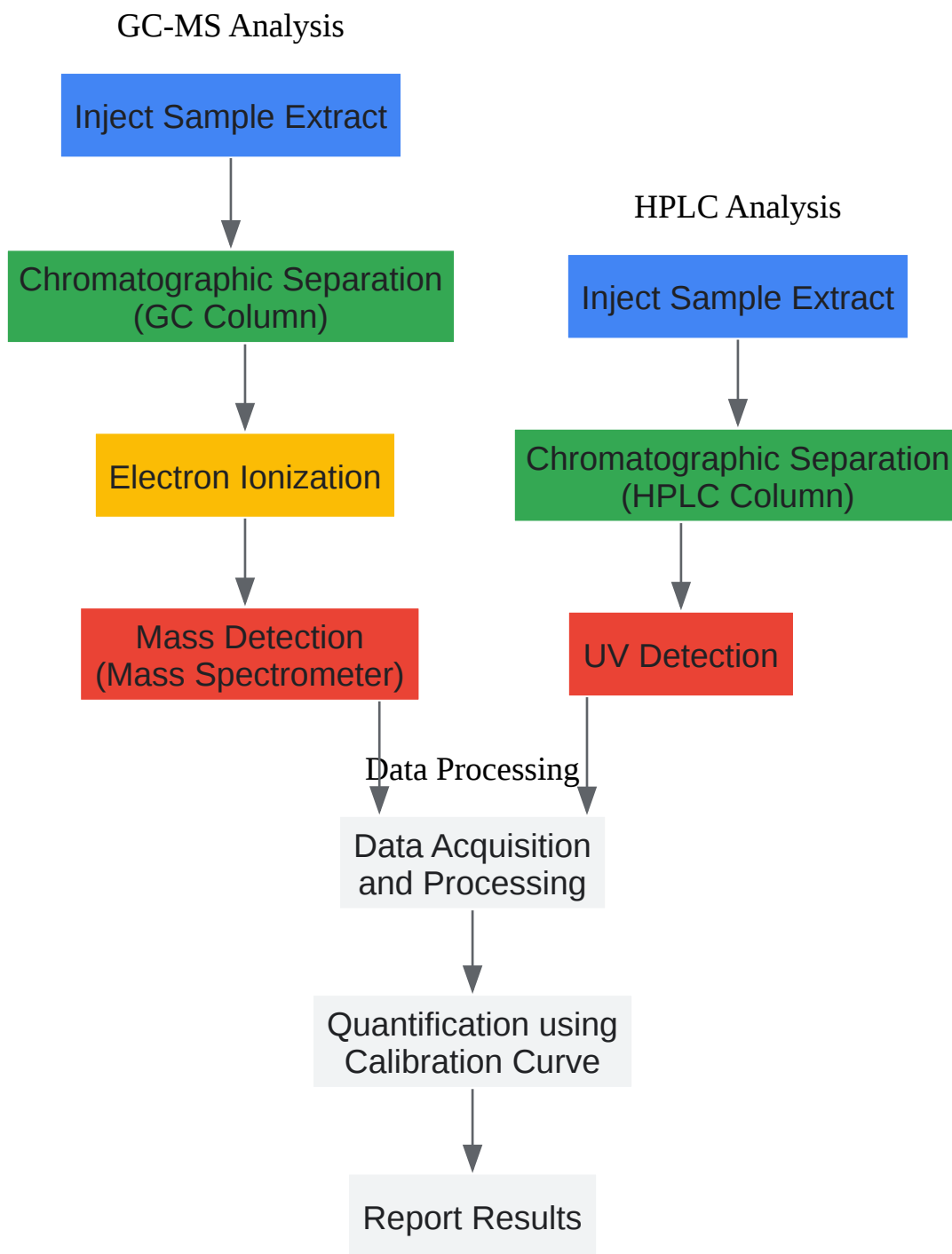
Visualizations

The following diagrams illustrate the experimental workflows for the analysis of **dibenzyl phthalate**.



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Figure 1. General sample preparation workflow.



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Figure 2. Analytical instrument workflow.

Conclusion

Dibenzyl phthalate is an indispensable reference standard for the accurate and reliable quantification of phthalates in a multitude of analytical applications. The detailed protocols and performance data provided herein serve as a valuable resource for researchers and scientists in developing and validating robust analytical methods. The use of high-purity **dibenzyl phthalate** as a reference standard, coupled with appropriate analytical techniques, ensures data integrity and contributes to the safety and quality of pharmaceutical products, consumer goods, and the environment.

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References

- 1. Dibenzyl phthalate [webbook.nist.gov]
- 2. epa.gov [epa.gov]
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